Application Note: Experimental Use of Biotinylated Lewis X Tetraose

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*LewisX (LeX) tetraose -βO-Aminopropyl*
Cat. No.:	*B1164131*

Get Quote

Introduction & Mechanistic Basis[1]

The Lewis X antigen (Le

, CD15, SSEA-1) is a fucosylated trisaccharide epitope (Gal

1-4(Fuc

1-3)GlcNAc) often found at the terminus of glycolipids and glycoproteins. It plays a pivotal role in cell-cell adhesion, embryogenesis, and immune modulation.

Biotinylated Lewis X tetraose is a synthetic probe designed to study interactions with Glycan-Binding Proteins (GBPs) such as DC-SIGN (CD209), Selectins, and Galectins.

Critical Consideration: The Multivalency Principle

Monovalent carbohydrate-protein interactions are inherently weak (

in the mM range). To mimic the high-avidity interactions found on cell surfaces, biotinylated glycans are often conjugated to a polymer backbone (e.g., Polyacrylamide - PAA) before biotinylation.

© 2026 BenchChem. All rights reserved.

- Probe Type A (Monovalent): Biotin-Linker-Le

  . Useful for structural studies or when high-density immobilization on Streptavidin (SA) chips creates artificial multivalency.

- Probe Type B (Multivalent): Biotin-PAA-Le

  . The "gold standard" for solution-phase inhibition or flow cytometry, as the polymer backbone presents multiple glycan copies, increasing affinity to the

  M or nM range.

Storage and Reconstitution

Stability Warning: Glycan conjugates are stable but susceptible to hydrolysis if stored improperly. Biotin-Streptavidin reagents are moisture-sensitive.[1][2]

Parameter	Specification
Storage (Lyophilized)	-20°C, desiccated. Stable for >2 years.
Reconstitution Solvent	HPLC-grade water or 10 mM HEPES (pH 7.4). Avoid Phosphate (PBS) if using Calcium-dependent lectins initially (phosphate can precipitate Ca at high concentrations).
Stock Concentration	1.0 mg/mL (approx. 20–30 M depending on MW of PAA backbone).
Storage (Solution)	Aliquot (e.g., 20 L) and store at -80°C. Avoid freeze-thaw cycles.

Protocol 1: Solid-Phase Glycan Binding Assay ("Glyco-ELISA")

© 2026 BenchChem. All rights reserved.

This assay immobilizes the biotinylated glycan on a Streptavidin-coated plate to interrogate soluble GBPs (e.g., DC-SIGN-Fc chimeras).

Materials

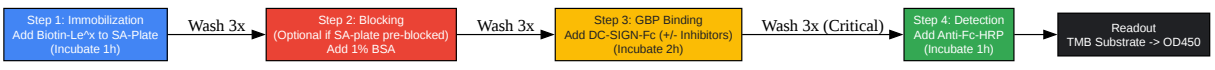
- Probe: Biotinylated Lewis X (Multivalent PAA conjugate recommended).
- Plate: Streptavidin-coated 96-well microplate (High binding capacity).
- Lectins/Antibodies: Recombinant DC-SIGN-Fc or anti-Le

  IgM.
- Buffer A (Binding Buffer): 20 mM HEPES, 150 mM NaCl, 5 mM CaCl

  , 0.1% BSA, pH 7.4.
  - Note: Calcium is strictly required for C-type lectins (DC-SIGN, Selectins).
- Buffer B (Wash Buffer): Buffer A + 0.05% Tween-20.
- Control Buffer: 20 mM HEPES, 150 mM NaCl, 10 mM EDTA, 0.1% BSA, pH 7.4.

Workflow Logic

The assay relies on the femtomolar affinity of Biotin-Streptavidin to create a stable "glycan array" on the plate bottom.



Click to download full resolution via product page

Figure 1: Step-by-step workflow for the Solid-Phase Glycan Binding Assay.

Step-by-Step Procedure

- Immobilization: Dilute Biotin-Le

© 2026 BenchChem. All rights reserved.

to 1

g/mL in Buffer A. Add 100

L/well. Incubate 1 hour at Room Temperature (RT) with mild shaking.

- Wash: Wash 3x with 200

  L Buffer B.

- Binding: Add soluble GBP (e.g., DC-SIGN-Fc) serially diluted (range: 0.1

  g/mL to 20

  g/mL) in Buffer A.

  - Negative Control:[3] Perform duplicate wells using Control Buffer (EDTA). The signal should be <5% of max binding.

  - Specificity Control: Pre-incubate GBP with free fucose (50 mM) or anti-DC-SIGN antibody.

- Incubation: Incubate 2 hours at RT.

- Detection: Wash 3x. Add HRP-conjugated anti-human IgG (1:5000 in Buffer A). Incubate 1 hour.

- Develop: Add TMB substrate, stop with H

  SO

  , and read OD at 450 nm.

Protocol 2: Flow Cytometry (Cell Surface Staining)

This protocol is used to detect Le

-binding receptors on the surface of live cells (e.g., Dendritic Cells or transfected CHO cells).

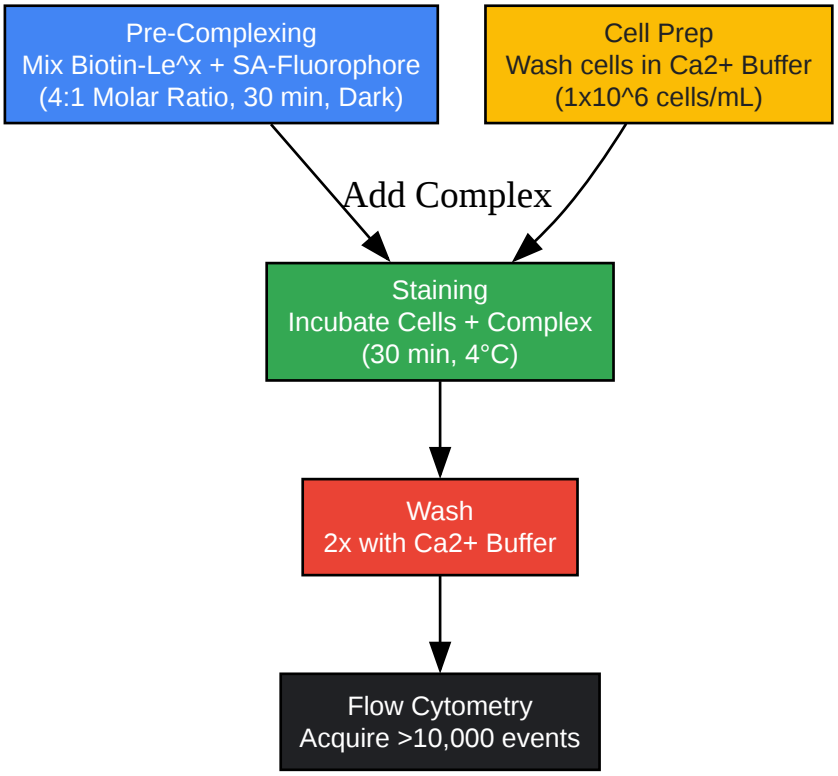
Mechanistic Insight

Unlike antibodies, lectin-glycan interactions have fast off-rates. Pre-complexing the Biotin-Le

© 2026 BenchChem. All rights reserved.

with fluorescent Streptavidin before adding to cells creates a large, multivalent fluorescent complex that binds more stably (avidity effect).

Workflow Logic



Click to download full resolution via product page

Figure 2: Pre-complexing strategy for stabilizing low-affinity glycan interactions in Flow Cytometry.

Step-by-Step Procedure

- Reagent Preparation:
  - Prepare FACS Buffer: PBS + 2% FCS + 2 mM CaCl
    + 2 mM MgCl
    . (Do NOT use EDTA).
  - Pre-complexing: Mix 1

© 2026 BenchChem. All rights reserved.

g Biotin-Le

with 0.25

g Streptavidin-PE (Phycoerythrin) in 10

L buffer. Incubate 30 mins at RT in dark.

- Cell Preparation: Harvest cells, wash 2x with FACS Buffer. Resuspend at

  cells/mL.
- Staining: Add 50

  L cell suspension (

  cells) to the pre-complexed probe.
- Incubation: Incubate 30–45 mins at 4°C (reduces endocytosis and receptor internalization).
- Wash: Add 1 mL FACS Buffer, spin (300 x g, 5 min), discard supernatant. Repeat once.
- Analysis: Resuspend in 200

  L FACS Buffer containing DAPI (viability dye). Analyze on Flow Cytometer.

Protocol 3: Surface Plasmon Resonance (SPR) Kinetics

Used for determining

and

.

- Sensor Chip: Streptavidin (SA) Chip (e.g., Cytiva Series S Sensor Chip SA).
- Running Buffer: HBS-P+ (HEPES, NaCl, Surfactant P20) supplemented with 5 mM CaCl

  .

© 2026 BenchChem. All rights reserved.

Step	Action	Rationale
Conditioning	Inject 1M NaCl / 50mM NaOH (3x 1 min).	Removes non-specifically bound contaminants from SA surface.
Ligand Loading	Inject Biotin-Le (10 nM) at 10 L/min.	Aim for low density (approx. 50–100 RU) to minimize mass transport limitations.
Analyte Injection	Inject GBP (e.g., DC-SIGN) at 5 concentrations (e.g., 0.5 M – 10 M).	High concentrations are often needed for lectins.
Regeneration	10 mM EDTA (pH 8.0) or 10 mM Glycine (pH 2.0).	EDTA removes Ca , unfolding the lectin CRD and releasing the glycan instantly.

Troubleshooting & Controls

© 2026 BenchChem. All rights reserved.

Observation	Probable Cause	Corrective Action
No Signal (ELISA)	Lack of Calcium.	Ensure all buffers contain 2-5 mM CaCl . Verify pH is > 7.0 (Ca precipitates at high pH with phosphate, but lectins need pH 7.4).
High Background	Non-specific SA binding.	Use "Streptavidin-only" wells (no Biotin-Le) to subtract background. Increase BSA to 3%.
Low Signal (Flow)	Receptor internalization.	Perform all staining steps on ice (4°C) and add 0.1% Sodium Azide (if cells are not to be cultured).
Signal in EDTA Control	Calcium-independent binding.	This indicates non-specific binding or a non-C-type lectin interaction. Verify probe purity.

References

- Van Liempt, E., et al. (2006). "Specificity of DC-SIGN for Lewis antigens and fucosylated oligosaccharides." FEBS Letters, 580(26), 6123-6131.
- Geijtenbeek, T. B., et al. (2000). "DC-SIGN, a dendritic cell-specific HIV-1-binding protein that enhances trans-infection of T cells." Cell, 100(5), 587-597.
- Hsu, T. L., et al. (2009). "Profiling carbohydrate-receptor interaction with recombinant innate immunity receptor-Fc fusion proteins." Journal of Biological Chemistry, 284(50), 34479-34489.
- Consortium for Functional Glycomics (CFG). "Request for Assay: Glycan Array Protocol."

© 2026 BenchChem. All rights reserved.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. proteochem.com [proteochem.com]
- 2. apexbt.com [apexbt.com]
- 3. Reversible biotinylation of purified proteins for measuring protein–protein interactions - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application Note: Experimental Use of Biotinylated Lewis X Tetraose]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1164131/docs#application-note-experimental-use-of-biotinylated-lewis-x-tetraose]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

© 2026 BenchChem. All rights reserved.

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.